

2-Deuteriooxypropane (Isopropyl Alcohol-OD): Technical Safety & Handling Guide

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Compound of Interest

Compound Name:	2-Deuteriooxypropane
CAS No.:	3979-51-9
Cat. No.:	B032920

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Part 1: Executive Technical Summary

2-Deuteriooxypropane (Commonly: Isopropyl Alcohol-OD or 2-Propanol-OD) is a mono-deuterated isotopologue of isopropanol where the hydroxyl hydrogen is replaced by deuterium (H or D).

While it shares the fundamental toxicological and flammability profiles of standard isopropanol, it presents a unique Isotopic Integrity Hazard. Unlike carbon-bound deuterium (C-D), the oxygen-bound deuterium (O-D) is labile. It undergoes rapid proton exchange with atmospheric moisture, rendering the material useless for NMR applications or mechanistic studies if mishandled.

This guide elevates standard Safety Data Sheet (SDS) protocols into a rigorous handling framework designed to protect both the operator and the scientific validity of the compound.

Part 2: Physicochemical & Identification Profile[1]

Parameter	Data
Chemical Name	2-Deuteriooxypropane
Synonyms	Isopropyl alcohol-OD; (CH) CHOD; 2-Propanol-OD
CAS Number	3979-51-9
Molecular Formula	C H DO
Molecular Weight	61.10 g/mol
Boiling Point	82.3 °C (approximate to non-deuterated)
Flash Point	12 °C (Closed Cup) - Highly Flammable
Density	0.785 g/mL at 25 °C
Isotopic Purity	Typically >98 atom % D
Hygroscopicity	High (Critical Handling Factor)

Part 3: Hazard Identification & Toxicology

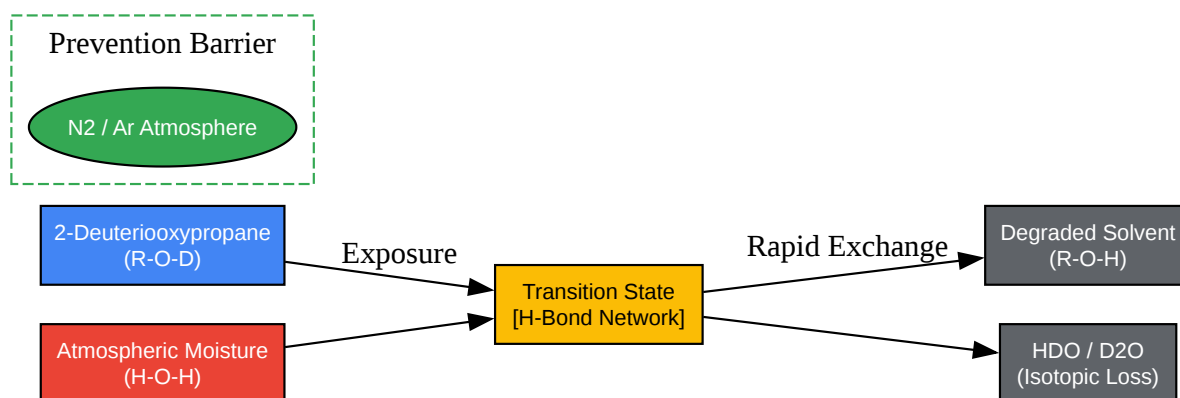
Core Hazards (GHS Classification)

The physiological hazards mimic non-deuterated isopropanol. However, the financial and experimental hazard of degradation is distinct to this isotopologue.

- Flammable Liquid (Category 2): Vapor/air mixtures are explosive.[1][2] Vapors are heavier than air and may travel to ignition sources.[1][3]
- Eye Irritation (Category 2A): Causes serious eye irritation.[4][5][1][2][6][7]
- STOT-SE (Category 3): May cause drowsiness or dizziness (CNS depression).

The "Silent" Hazard: Proton Exchange

For the researcher, the primary risk is Isotopic Dilution. The O-D bond is exchangeable. Exposure to air with 50% relative humidity for even seconds can initiate the following degradation pathway, destroying the compound's utility as a silent NMR solvent or H-bond probe.



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Figure 1: Mechanism of Isotopic Integrity Failure. The labile O-D bond exchanges rapidly with water, necessitating strict exclusion of moisture.

Part 4: Advanced Handling Protocols

Storage Architecture

Do not store this compound on a standard shelf.

- Primary Container: Glass vial with a PTFE-lined septum cap.
- Secondary Containment: Sealed desiccator containing activated desiccant (Drierite or Silica Gel).
- Desiccant Choice: Use 3Å Molecular Sieves directly in the solvent bottle if the application permits.

- Why 3Å? Larger pores (4Å) can occasionally catalyze side reactions or absorb the alcohol itself, though isopropanol is bulky. 3Å excludes the alcohol while trapping water.

The "Dry Chain" Transfer Method

To use **2-Deuteriooxypropane** for NMR sample preparation without degradation:

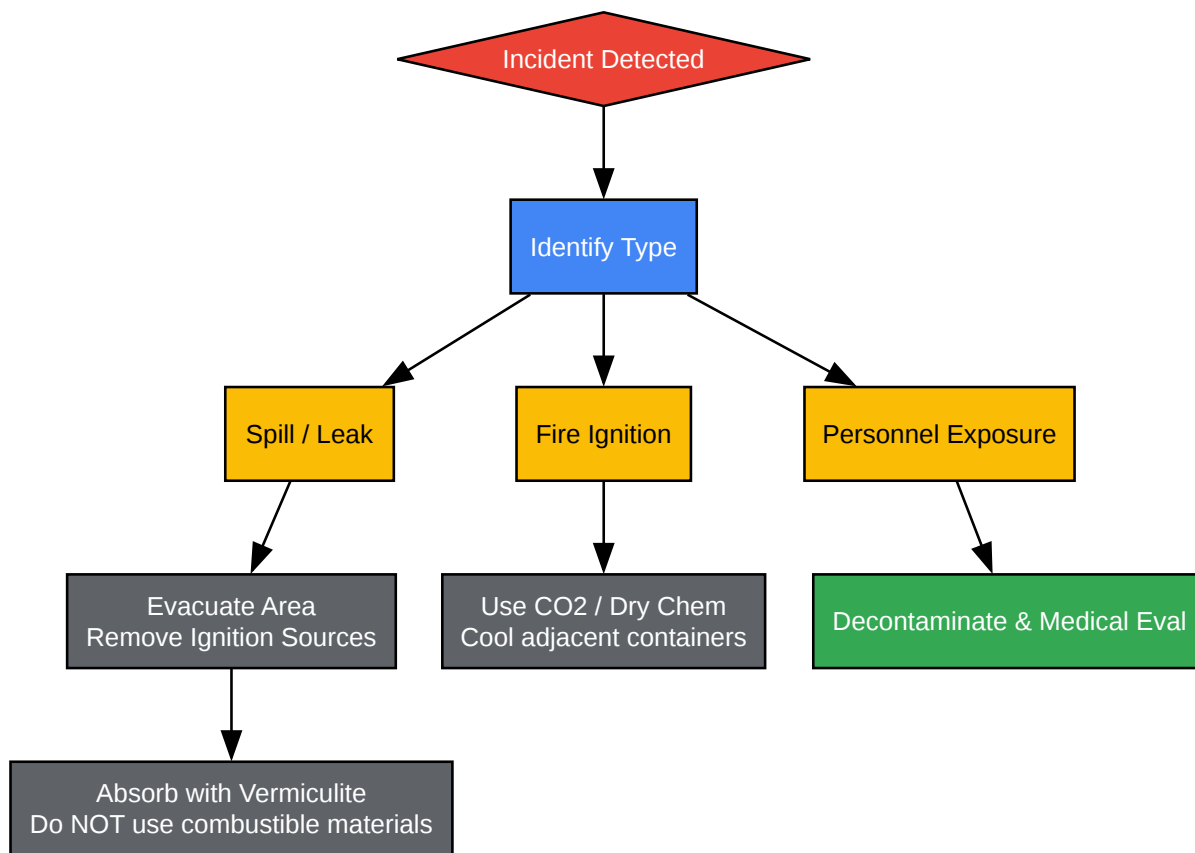
- Preparation: Bake NMR tubes and caps in an oven (110°C) for >2 hours. Cool in a desiccator.
- Environment: Ideally, handle inside a glovebox under Argon. If unavailable, use a Schlenk line or "cannula" technique.
- Syringe Protocol:
 - Purge a glass syringe with dry Nitrogen (3x).
 - Insert a long needle through the septum of the solvent bottle.
 - Simultaneously insert a "bleed" needle connected to an inert gas line (N₂/Ar) to prevent vacuum formation inside the vial as liquid is withdrawn.
 - Withdraw liquid and immediately transfer to the NMR tube.
 - Cap the NMR tube instantly.

Part 5: Emergency Response & First Aid[3][7]

In the event of exposure or release, the response must address flammability first, then toxicity.

Scenario	Immediate Action	Technical Rationale
Eye Contact	Rinse with water for 15 mins. Lift eyelids.[1][2]	Isopropanol is a potent ocular irritant; immediate dilution prevents corneal damage.
Inhalation	Move to fresh air.[1][2][6][8] Administer O2 if breathing is labored.	High vapor concentrations cause CNS depression (dizziness, narcosis).[4]
Skin Contact	Wash with soap/water.[1][2][6][8][9] Remove contaminated clothing.[1][2][10][6][7][9]	Defatting action causes dermatitis; transdermal absorption is possible but slow.
Fire	Use Alcohol-resistant foam, CO2, or Dry Chemical.	Water spray may be ineffective (flash point < ambient temp) but can cool tanks.

Emergency Decision Logic



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Figure 2: Emergency Response Workflow for Flammable Deuterated Solvents.

Part 6: Regulatory & Transport Data

- UN Number: UN 1219
- Proper Shipping Name: ISOPROPANOL (or ISOPROPYL ALCOHOL)
- Hazard Class: 3 (Flammable Liquid)[4][9][11]
- Packing Group: II
- Marine Pollutant: No

References

- National Institutes of Health (NIH) PubChem. (n.d.). Compound Summary: Isopropyl Alcohol (CAS 67-63-0) and Deuterated Analogs. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Health Guideline for Isopropyl Alcohol. Retrieved from [\[Link\]](#)

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